

Chromozym TH: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *chromozym TH*

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the preparation, storage, and use of **Chromozym TH**, a chromogenic substrate for serine proteases, particularly thrombin.

Introduction

Chromozym TH (Tosyl-Gly-Pro-Arg-4-nitranilide acetate) is a valuable tool for the determination of serine protease activity, with a high specificity for thrombin.[1][2][3] The enzymatic cleavage of **Chromozym TH** by thrombin releases the chromophore p-nitroaniline (pNA), which can be quantified spectrophotometrically at 405 nm. The rate of pNA formation is directly proportional to the thrombin activity in the sample. This document outlines the necessary protocols for the effective use of **Chromozym TH** in research and development settings.

Solution Preparation and Storage

Proper preparation and storage of **Chromozym TH** solutions are critical for obtaining accurate and reproducible results. The following tables summarize the key quantitative data for the preparation of required solutions.

Table 1: Reagent and Solution Preparation

Solution/Reagent	Component	Concentration	Preparation Instructions
Tris Buffer	Tris	50 mM	Dissolve 605.5 mg of Tris and 1.33 g of NaCl in approximately 75 mL of double-distilled water. Adjust the pH to 8.3 with 2 M HCl. Bring the final volume to 100 mL with double-distilled water. For preservation, 100 mg of BSA and 100 mg of sodium azide can be added.[1]
	NaCl	227 mM	
Chromozym TH Solution	Chromozym TH	1.9 mM	Dissolve 5 mg of Chromozym TH in 4 mL of double-distilled water.[1]

Table 2: Solution Storage and Stability

Solution	Storage Temperature	Stability
Chromozym TH (powder)	+15 to +25°C	Stable through the expiry date on the label.[1]
Tris Buffer	+2 to +8°C	At least 3 months (with preservative).[1]
Chromozym TH Solution (1.9 mM)	+2 to +8°C	At least 4 weeks.[1][2][3]

Experimental Protocols

This section provides a detailed methodology for a typical thrombin activity assay using **Chromozym TH**.

Thrombin Activity Assay Protocol

This protocol is designed for a total assay volume of 3.2 mL in a plastic cuvette.

Materials:

- Tris Buffer (50 mM Tris, 227 mM NaCl, pH 8.3)
- **Chromozym TH** Solution (1.9 mM)
- Sample containing thrombin
- Spectrophotometer capable of measuring absorbance at 405 nm
- Plastic cuvettes (1 cm light path)
- Water bath or heating block set to +25°C
- Pipettes

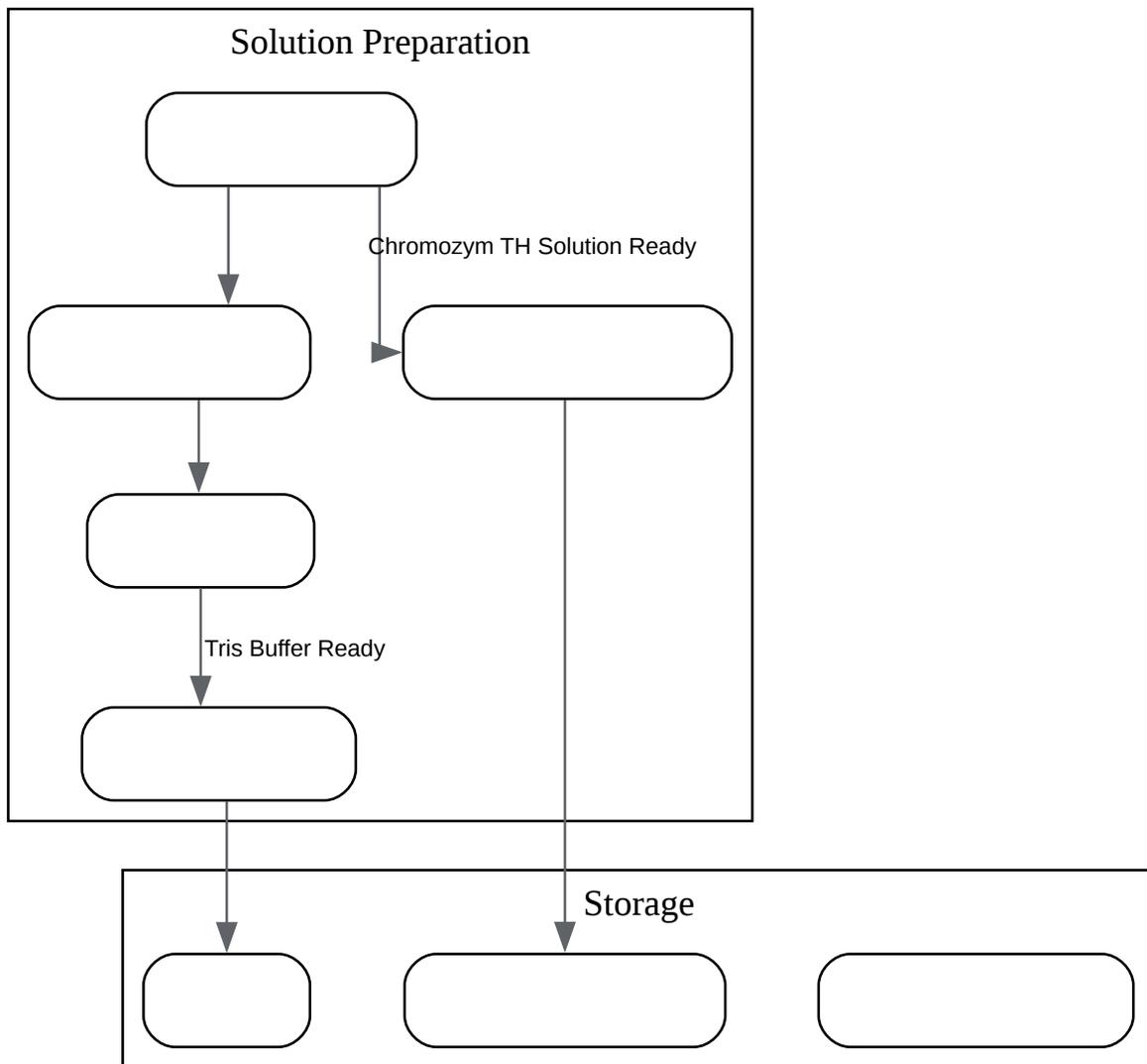
Procedure:

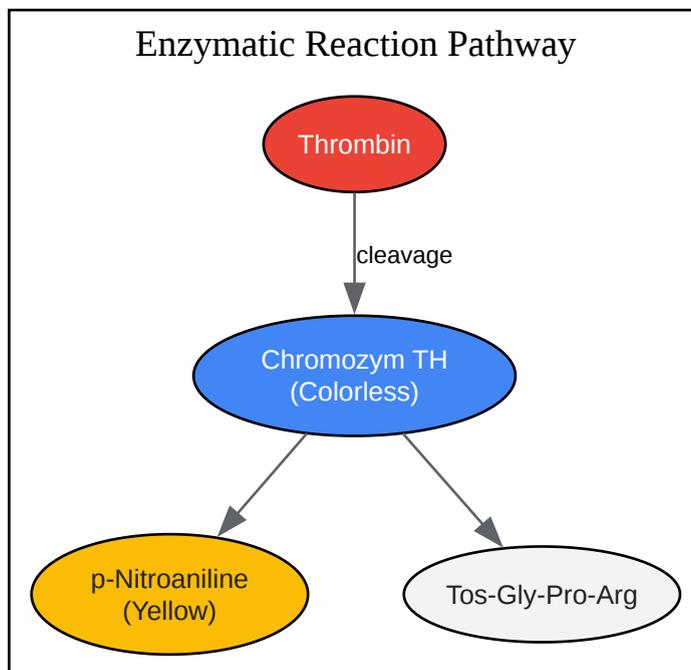
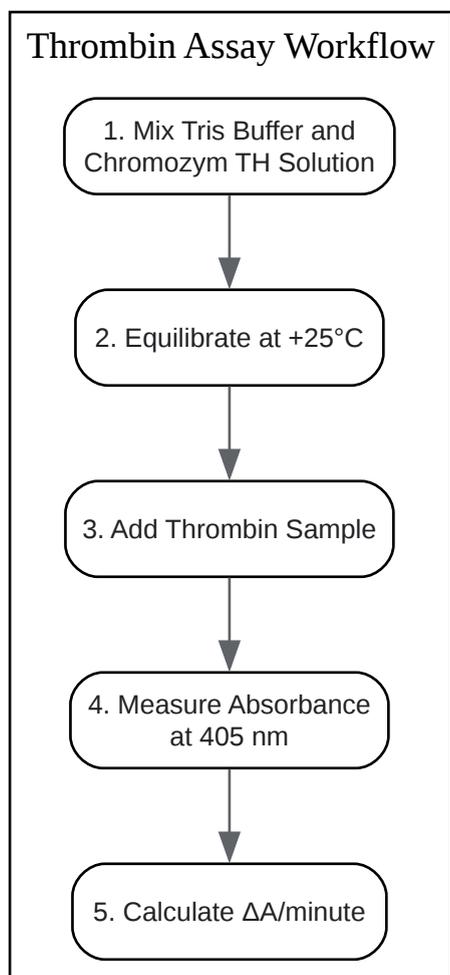
- Prepare the Reaction Mixture:
 - In a plastic cuvette, add 2.8 mL of Tris buffer.[\[1\]](#)
 - Add 0.3 mL of **Chromozym TH** solution.[\[1\]](#)
- Temperature Equilibration:
 - Mix the contents of the cuvette gently.
 - Incubate the cuvette at +25°C until the solution reaches this temperature.[\[1\]](#)
- Initiate the Reaction:

- Start the reaction by adding 0.1 mL of the sample containing thrombin to the cuvette.[1]
- Measurement:
 - Mix immediately and start monitoring the change in absorbance at 405 nm against a blank (air or buffer).[1]
 - Record the absorbance at regular intervals to determine the linear range of the reaction.
- Data Analysis:
 - Calculate the change in absorbance per minute ($\Delta A/\text{minute}$) from the linear portion of the curve.[1]
 - The thrombin activity can be calculated using the molar extinction coefficient of p-nitroaniline ($\epsilon_{405} = 10.4 \text{ L mmol}^{-1} \text{ cm}^{-1}$).[1]

Visualized Workflows and Pathways

The following diagrams illustrate the key processes involved in the use of **Chromozym TH**.





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